Technical Guide: Synthesis of 2-Chloro-1-(2,4,6-trihydroxyphenyl)ethanone

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Compound of Interest

Compound Name:	*2-Chloro-1-(2,4,6-trihydroxyphenyl)ethanone*
CAS No.:	*110865-03-7*
Cat. No.:	*B020168*

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Executive Summary & Molecule Profile

Target Molecule: **2-Chloro-1-(2,4,6-trihydroxyphenyl)ethanone** CAS: 110865-03-7 Molecular Formula: C

H

ClO

Molecular Weight: 202.59 g/mol Core Scaffold: Phloroglucinol (1,3,5-trihydroxybenzene) Key Functionality:

-Haloketone[1][2][3][4][5]

Significance: This compound serves as a critical "linchpin" intermediate in the synthesis of flavonoids, anthocyanins, and benzofuran derivatives. The

-chloroketone moiety provides a highly reactive electrophilic site for cyclization reactions (e.g., Algar-Flynn-Oyamada), while the electron-rich phloroglucinol core makes it a potent antioxidant

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and a precursor for kinase inhibitors.[4]

Retrosynthetic Analysis

The synthesis is driven by the high electron density of the phloroglucinol ring. The disconnection strategy focuses on the C-C bond formation at the acyl position.

Strategic Disconnection

The most logical disconnection is the Acyl-Aromatic bond.[4]

- Pathway A (Nitrile Electrophile): Uses Chloroacetonitrile via the Houben-Hoesch reaction.[4] This is the preferred pathway for highly electron-rich phenols as it avoids O-acylation and poly-acylation side products common with acid chlorides.[4]
- Pathway B (Acyl Halide Electrophile): Uses Chloroacetyl chloride via Friedel-Crafts Acylation.[3][4] This requires Lewis acid complexation and careful control to prevent esterification (O-acylation).[4]

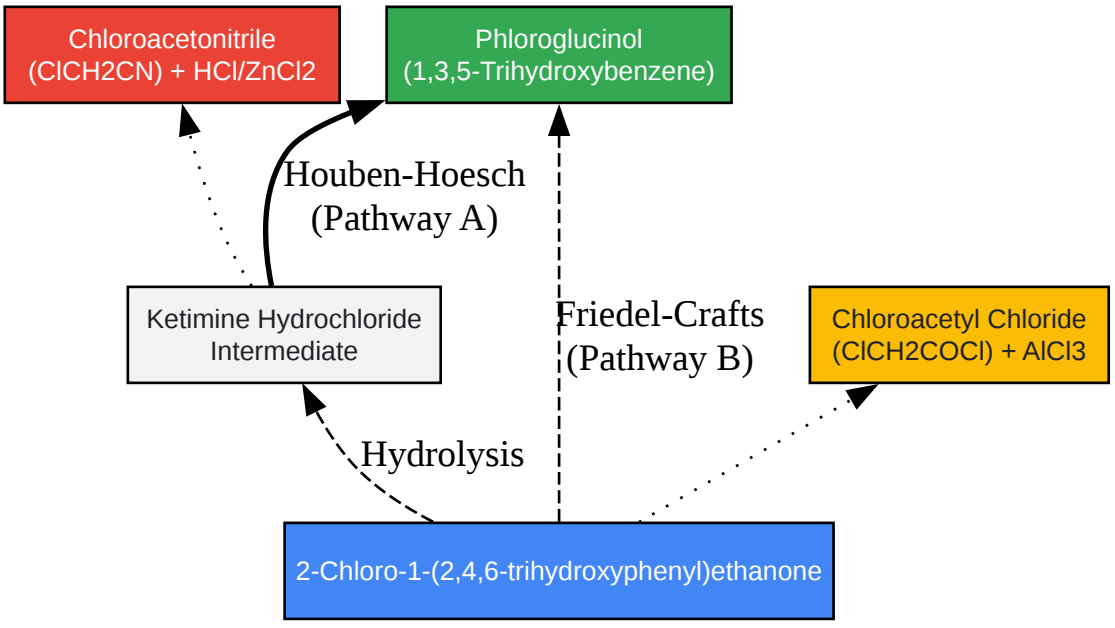

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Figure 1: Retrosynthetic disconnection showing the primary Houben-Hoesch route and the alternative Friedel-Crafts route.[4]

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Primary Synthesis Pathway: Houben-Hoesch Reaction

This protocol is the industry standard for this specific transformation due to its high regioselectivity for C-acylation over O-acylation.[4]

Mechanistic Insight

The reaction proceeds via the in situ generation of a highly electrophilic iminium species.

- Activation: ZnCl

  coordinates with the nitrile nitrogen of chloroacetonitrile.
- Protonation: HCl gas protonates the complex, creating a powerful electrophile (

).
- Attack: The electron-rich phloroglucinol ring attacks the electrophilic carbon.[4]
- Hydrolysis: The resulting ketimine salt precipitates and is hydrolyzed by water to release the ketone.

Detailed Protocol

Scale: 50 mmol (approx. 6.3 g of Phloroglucinol)

Reagents & Materials

- Phloroglucinol (anhydrous): 6.30 g (50 mmol) - Must be dried; water kills the reaction.[4]
- Chloroacetonitrile: 4.53 g (60 mmol, 1.2 eq) - Warning: Lachrymator, toxic.
- Zinc Chloride (ZnCl

  ): 3.4 g (25 mmol, 0.5 eq) - Fused/Anhydrous.[4]
- Diethyl Ether (anhydrous): 100 mL
- HCl Gas: Generated via H

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SO

dripping into NaCl or from a cylinder.[4]

Step-by-Step Workflow

- Setup: Equip a 250 mL 3-neck round-bottom flask with a gas inlet tube (reaching the bottom), a drying tube (CaCl

  ), and a thermometer. Place in an ice-salt bath (0°C).

- Dissolution: Add Phloroglucinol, ZnCl

  , and Chloroacetonitrile to the anhydrous ether. Stir until mostly dissolved.

- Saturation: Stream dry HCl gas through the solution. Maintain temperature < 5°C.
  - Observation: The solution will initially darken, and after 1-2 hours, a bulky precipitate (Ketimine Hydrochloride) will begin to form.
  - Duration: Continue saturation for 3-4 hours.
- Crystallization: Seal the flask and store at 4°C overnight (12-16 hours) to complete precipitation.
- Isolation of Intermediate: Decant the ether supernatant. Wash the solid precipitate twice with 20 mL of cold anhydrous ether to remove unreacted nitrile.
- Hydrolysis:
  - Dissolve the solid ketimine salt in 100 mL of water.
  - Heat to reflux (100°C) for 1 hour. The solution will turn turbid as the product forms.
  - Note: Unlike simple acetophenones, the

    -chloro group is sensitive; do not reflux excessively (prolonged boiling can lead to hydrolysis of the C-Cl bond).[4]

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- Workup: Cool the mixture to room temperature, then to 4°C. The product usually crystallizes directly. If not, extract with Ethyl Acetate (3 x 50 mL), dry over MgSO

  , and concentrate.

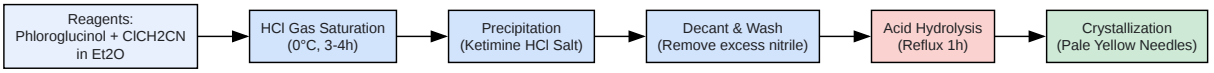

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Figure 2: Experimental workflow for the Houben-Hoesch synthesis.

Alternative Pathway: Friedel-Crafts Acylation

While viable, this method is less "atom-economical" for this specific substrate due to the need for stoichiometric AlCl

and the risk of O-acylation.[4]

- Reagents: Phloroglucinol + Chloroacetyl Chloride (1.1 eq).[4]
- Catalyst: AlCl

  (3.0 eq) or BF

  .[4]
- Solvent: Nitrobenzene or CS

  (Classic), or 1,2-Dichloroethane (Modern).[4]
- Critical Control: The reaction must be kept cold (0-5°C) initially to favor C-acylation.[4] High temperatures promote the formation of esters (O-acyl) or Fries rearrangement products which are difficult to separate.[4]
- Deactivation: The product complexes strongly with AlCl

  , requiring harsh acidic quenching which can degrade the

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-chloro moiety. Therefore, the Hoesch route is strictly superior for yield and purity.

Characterization & Quality Control

The product should be characterized to ensure the integrity of the

-chloro group and the phenolic ring.

Physical Data

Property	Value	Notes
Appearance	Pale yellow needles	Recrystallize from Water/EtOH (9:[4]1)
Melting Point	185 - 188 °C	Decomposes if heated rapidly
Solubility	Soluble in MeOH, DMSO, EtOAc	Poorly soluble in cold water

Spectroscopic Validation

1H NMR (400 MHz, DMSO-d

):

- 12.0 - 13.0 ppm (s, 2H): Chelated Phenolic OH (C2/C6-OH hydrogen bonded to Carbonyl).[4]
- 10.5 ppm (s, 1H): Para-Phenolic OH (C4-OH).[4]
- 5.85 - 6.15 ppm (s, 2H): Aromatic Protons (C3-H, C5-H).[4] The symmetry of the ring makes these equivalent.
- 4.8 - 5.0 ppm (s, 2H):

  -Methylene protons (CO-CH

  -Cl).[4] Distinctive singlet shifting downfield due to Cl and Carbonyl.

Mass Spectrometry (ESI-):

- [M-H]

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: 201.0 m/z.[4][6]

- Isotope Pattern: Chlorine signature (3:1 ratio of M:M+2) must be visible to confirm the presence of the halogen.

Troubleshooting & Optimization

Issue	Root Cause	Solution
Low Yield	Moisture in reagents	Dry Phloroglucinol at 110°C for 2h; use freshly fused ZnCl .
Oily Product	Incomplete hydrolysis	Extend reflux time by 30 mins; ensure pH is acidic during workup.
Polymerization	Temperature too high	Keep HCl saturation strictly at 0-5°C.
Color Impurity	Oxidation of phenol	Add a pinch of sodium dithionite during recrystallization.[4]

Safety & Handling (Critical)

- Chloroacetonitrile: Extremely toxic and a potent lachrymator.[4] It metabolizes to cyanide in the body. Must be handled in a functioning fume hood. Keep sodium thiosulfate or specific cyanide antidote kits available.[4]
- HCl Gas: Corrosive.[4] Use a trap (NaOH solution) for the exhaust gas.
- Phloroglucinol: Irritant, but generally safe compared to the alkylating agents.

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- Houben-Hoesch Reaction Mechanism & Scope

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